

Comparative analysis of Cedramber and Ambroxan olfactory properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cedramber

Cat. No.: B1593874

[Get Quote](#)

A Comparative Olfactory Analysis: Cedramber vs. Ambroxan

In the landscape of fragrance chemistry, **Cedramber** and Ambroxan stand out as two pivotal synthetic molecules, both celebrated for their unique ambergris-like qualities. While often grouped within the same amber-woody olfactory family, they possess distinct scent profiles and physical properties that dictate their specific applications in perfumery. This guide provides a detailed comparative analysis of their olfactory and physicochemical characteristics, supported by established experimental methodologies, for researchers, scientists, and professionals in drug development and fragrance science.

Quantitative Olfactory and Physicochemical Properties

The following table summarizes the key quantitative parameters for **Cedramber** and Ambroxan, offering a side-by-side comparison of their physical and sensory characteristics. These properties are crucial in understanding their performance, such as tenacity, diffusion, and odor detection limits.

Property	Cedramber (as Cedryl Methyl Ether)	Ambroxan
Chemical Name	(1S,2R,5S,7R,8R)-8-Methoxy-2,6,6,8-tetramethyltricyclo[5.3.1.0 ^{1,5}]undecane[1]	(-)-Ambroxide
CAS Number	67874-81-1 / 19870-74-7[2][3]	6790-58-5
Molecular Formula	C ₁₆ H ₂₈ O[1][4]	C ₁₆ H ₂₈ O
Molecular Weight	236.4 g/mol [1][4][5]	236.4 g/mol
Odor Profile	A dry, diffusive ambergris note with rich, woody, and cedarwood facets.[2][6] Described as having patchouli and vetiver nuances.[1][3]	A powerful and elegant amber note, often described as clean, crisp, and reminiscent of ambergris with musky and woody tonalities.
Odor Strength	High to Very High[1]	Extremely Powerful
Odor Detection Threshold	Data not available[5][7]	0.3 ppb (parts per billion)
Substantivity (Longevity)	> 124 hours on a smelling strip[6][8]	> 1 month on a smelling strip
Vapor Pressure	0.0127 mmHg @ 25°C[5]	0.00097 mmHg @ 20°C
Appearance	Colorless to pale yellow liquid[6][8]	White solid/crystals

Experimental Protocols

The characterization and comparison of fragrance materials like **Cedramber** and Ambroxan rely on standardized instrumental and sensory evaluation techniques. Below are detailed methodologies for two key experimental protocols.

Gas Chromatography-Olfactometry (GC-O)

Gas Chromatography-Olfactometry (GC-O) is a cornerstone technique for analyzing volatile compounds in fragrances.[9] It combines the separation power of gas chromatography with the sensitivity of the human nose as a detector, allowing for the identification of odor-active compounds within a complex mixture.[10]

Objective: To separate the volatile components of a fragrance sample and identify which of these components are responsible for its characteristic aroma.

Methodology:

- **Sample Preparation:** The fragrance material (**Cedramber** or Ambroxan) is diluted in an appropriate solvent (e.g., ethanol) to a suitable concentration. For solid samples like Ambroxan, initial dissolution is required.
- **Injection:** A small volume of the prepared sample is injected into the gas chromatograph. Headspace sampling can also be used, where the vapor above the sample is collected and injected, which is particularly useful for analyzing the volatile profile without complex extraction.[9][11]
- **Chromatographic Separation:** The sample is vaporized and carried by an inert gas (e.g., Helium) through a capillary column. The column's stationary phase separates the compounds based on their volatility and chemical properties.
- **Effluent Splitting:** At the end of the column, the effluent is split. One portion is directed to a conventional chemical detector (like a Mass Spectrometer, MS, for identification), and the other portion is directed to a sniffing port (olfactometry port).[10][11]
- **Olfactory Detection:** A trained sensory panelist or "assessor" sniffs the effluent from the sniffing port. The port is designed to deliver the effluent in a stream of humidified air to prevent nasal dehydration.[11]
- **Data Recording:** As compounds elute from the column, the assessor records the time, duration, and a qualitative description of any detected odor. This data is then correlated with the peaks recorded by the chemical detector (MS).
- **Dilution to Threshold Methods:** To quantify the potency of an odorant, a dilution series of the extract can be prepared and analyzed by GC-O. This helps in determining the concentration

at which a compound can no longer be smelled, providing a measure of its odor threshold.
[10]

Quantitative Descriptive Analysis (QDA)

Quantitative Descriptive Analysis (QDA) is a sensory evaluation method used to identify and quantify the sensory attributes of a product.[12] It relies on a panel of trained assessors to create a detailed sensory profile, or "fingerprint," of a substance.[13]

Objective: To develop a comprehensive olfactory profile of **Cedramber** and Ambroxan and to quantify the intensity of each perceived scent attribute.

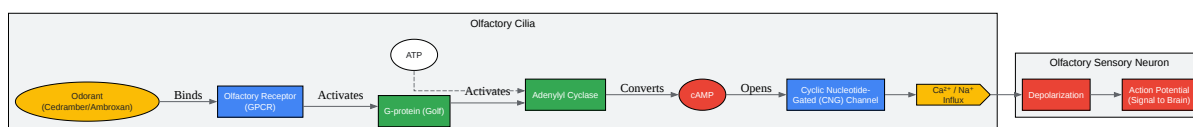
Methodology:

- Panelist Selection and Training: A group of 6-15 individuals is selected based on their sensory acuity and verbalization skills.[13] They undergo extensive training (40-120 hours) to develop a standardized vocabulary to describe the aromas and to calibrate their use of intensity scales.[13]
- Vocabulary Development: Through open discussion and exposure to the samples (and other reference standards), the panel collectively develops a list of descriptive terms (e.g., "woody," "amber," "dry," "musky," "cedar") that define the olfactory profiles of **Cedramber** and Ambroxan.
- Evaluation Procedure:
 - Samples are prepared in a controlled manner (e.g., diluted in a solvent and applied to smelling strips) and presented blindly and in a randomized order to the panelists to avoid bias.[14]
 - Panelists work independently in individual booths under controlled environmental conditions (lighting, temperature, odor-free).[14]
- Data Collection: Each panelist rates the intensity of each descriptive attribute for every sample using a graphic line scale (e.g., a 15-point unstructured line scale anchored with "weak" on the left and "strong" on the right).[12]

- **Data Analysis:** The data from all panelists is collected and statistically analyzed. Techniques such as Analysis of Variance (ANOVA) are used to determine significant differences in attribute intensities between the products. The results are often visualized in a "spider web" or "radar" plot to provide a clear graphical representation of the sensory profiles.[12]

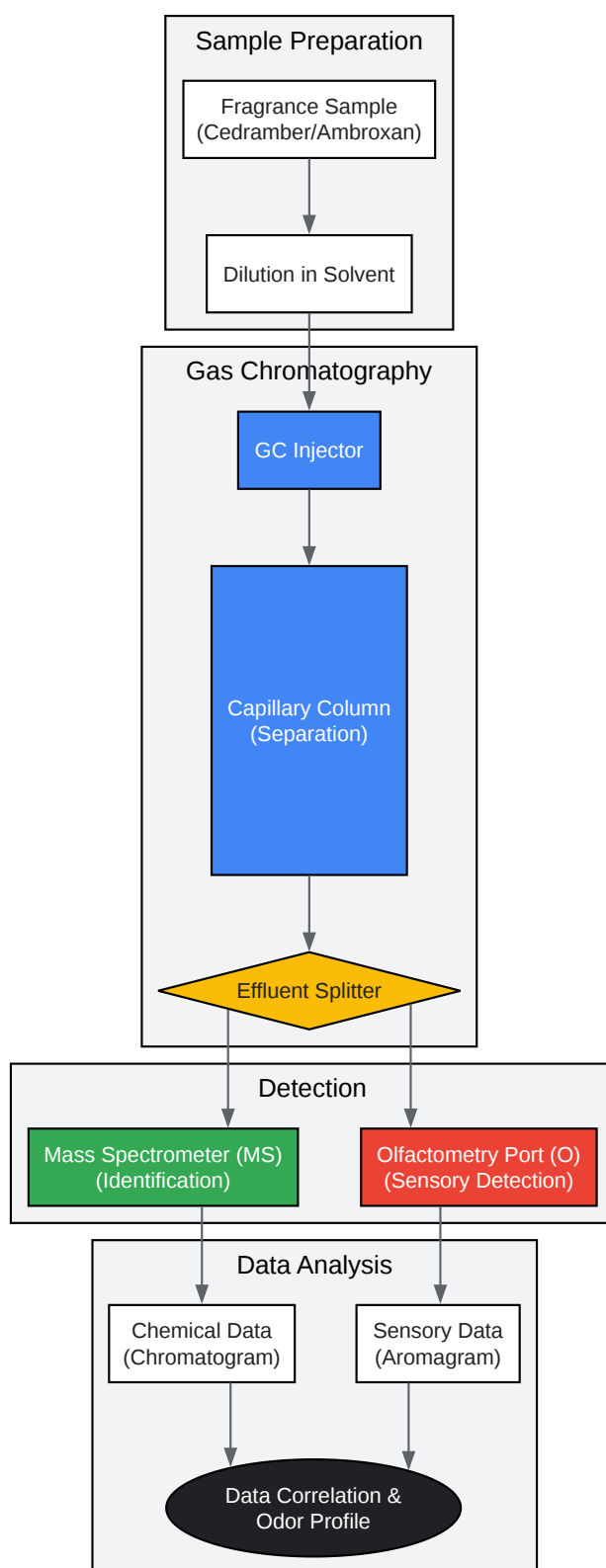
Signaling Pathways and Experimental Workflows

To understand how these molecules are perceived, it is essential to consider the underlying biological and experimental processes. The following diagrams, rendered in DOT language, illustrate the generalized olfactory signal transduction pathway and a typical GC-O experimental workflow.



[Click to download full resolution via product page](#)

Generalized Olfactory Signal Transduction Pathway.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cedramber (CAS 67874-81-1) – Synthetic Woody-Amber Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 2. Perfumers Apprentice - Cedryl Methyl Ether [shop.perfumersapprentice.com]
- 3. Cedramber (IFF) - Hekserij [eng.hekserij.nl]
- 4. scent.vn [scent.vn]
- 5. ScenTree - Cedramber® (CAS N° 19870-74-7) [scentree.co]
- 6. Buy Cedramber (IFF) for Perfumery - Evocative Perfumes [evocativeperfumes.com]
- 7. ScenTree - Cedramber® (CAS N° 19870-74-7) [scentree.co]
- 8. fraterworks.com [fraterworks.com]
- 9. Fragrance And Flavor Component Analysis: Techniques And Applications - Blogs - News [alwsci.com]
- 10. Gas Chromatography Analysis with Olfactometric Detection (GC-O) as a Useful Methodology for Chemical Characterization of Odorous Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 11. gcms.cz [gcms.cz]
- 12. Quantitative Descriptive Analysis [sensorysociety.org]
- 13. foodsafety.institute [foodsafety.institute]
- 14. Sensory Evaluation in Cosmetics: Key Protocols and Best Practices – Cosmetics Testing News [news.skinobs.com]
- To cite this document: BenchChem. [Comparative analysis of Cedramber and Ambroxan olfactory properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593874#comparative-analysis-of-cedramber-and-ambroxan-olfactory-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com